

A Comparative Study of Methoxpropamine and 3-MeO-PCP Metabolism

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Compound of Interest

Compound Name: *Methoxpropamine*

CAS No.: *2504100-71-2*

Cat. No.: *B16369217*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of the metabolism of two arylcyclohexylamine derivatives, **Methoxpropamine** (MXPr) and 3-Methoxyphencyclidine (3-MeO-PCP). The information presented is based on available scientific literature and is intended to support research and drug development activities.

Executive Summary

Methoxpropamine (MXPr) and 3-Methoxyphencyclidine (3-MeO-PCP) are structurally related dissociative substances that undergo extensive metabolism in humans. While both compounds share common metabolic pathways such as O-demethylation, the overall metabolic profiles and the specific enzymes involved show notable differences. 3-MeO-PCP is extensively metabolized through hydroxylation, O-demethylation, and glucuronidation, with cytochrome P450 (CYP) isozymes CYP2B6, CYP2C19, and CYP2D6 playing key roles. In contrast, the metabolism of MXPr is characterized by N-despropylation, O-demethylation, and reduction of the cyclohexanone ring, with desmethyl-MXPr-glucuronide identified as a major metabolite in preclinical studies. The specific CYP enzymes responsible for MXPr metabolism have not yet

been fully elucidated. This guide summarizes the current understanding of the metabolic fate of these two compounds, presents available quantitative data, details experimental protocols for their study, and provides visual representations of their metabolic pathways.

Data Presentation

Table 1: Comparison of Methoxpropamine and 3-MeO-PCP Metabolism

Feature	Methoxpropamine (MXPr)	3-Methoxyphencyclidine (3-MeO-PCP)
Primary Metabolic Pathways	N-despropylation, O-demethylation, Reduction (Dihydroxylation)	Hydroxylation (aliphatic and aromatic), O-demethylation, Carboxylation (ring opening), Glucuronidation[1][2]
Major Identified Metabolites	N-despropyl-MXPr (norMXPr), O-desmethyl-MXPr, Dihydro-MXPr, Desmethyl-MXPr-glucuronide[3][4]	O-desmethyl-3-MeO-PCP, Piperidine-hydroxy-3-MeO-PCP, O-demethyl-piperidine-dihydroxy-3-MeO-PCP, and various glucuronide conjugates[5]
Involved CYP450 Enzymes	Not explicitly identified in the literature. N-dealkylation and O-demethylation are commonly mediated by CYP3A4, CYP2D6, and CYP2C19.	CYP2B6 (aliphatic hydroxylation), CYP2C19 (O-demethylation), CYP2D6 (O-demethylation)[2]
Phase II Metabolism	Glucuronidation (e.g., Desmethyl-MXPr-glucuronide) [3]	Extensive glucuronidation of phase I metabolites.[1][2]

Table 2: Quantitative Data from Forensic Case Reports

Compound	Matrix	Concentration Range	Reference
3-MeO-PCP	Femoral Blood	50 - 3525 ng/mL (fatal cases)	[5]
3-MeO-PCP	Urine	7384 ng/mL (fatal case)	[1]
Methoxpropamine	Post-mortem Blood	Data not available in comparative context	
Methoxpropamine	Urine	Data not available in comparative context	

Note: Direct comparative quantitative studies on the metabolism of MXPr and 3-MeO-PCP are limited. The data presented for 3-MeO-PCP are from individual case reports and may not be representative of typical user populations.

Experimental Protocols

In Vitro Metabolism using Human Liver Microsomes (HLM)

This protocol outlines a general procedure for studying the metabolism of arylcyclohexylamines using pooled human liver microsomes.

1. Materials:

- Pooled Human Liver Microsomes (HLM)
- Test compound (**Methoxpropamine** or 3-MeO-PCP) solution
- Phosphate buffer (100 mM, pH 7.4)
- NADPH regenerating system (e.g., NADP⁺, glucose-6-phosphate, and glucose-6-phosphate dehydrogenase)
- Magnesium chloride (MgCl₂)

- Acetonitrile (ice-cold) for reaction termination
- Internal standard for analytical quantification

2. Incubation Procedure:

- Prepare a master mix containing phosphate buffer, MgCl_2 , and the NADPH regenerating system.
- Pre-warm the master mix and HLM to 37°C.
- Add the test compound to the master mix to achieve the desired final concentration (e.g., 1-10 μM).
- Initiate the metabolic reaction by adding the pre-warmed HLM to the master mix.
- Incubate the mixture at 37°C with gentle agitation.
- Collect aliquots at various time points (e.g., 0, 5, 15, 30, 60 minutes).
- Terminate the reaction at each time point by adding a sufficient volume of ice-cold acetonitrile containing an internal standard.
- Centrifuge the samples to precipitate proteins.
- Transfer the supernatant for analysis by LC-HRMS.

3. Control Incubations:

- No NADPH: To assess non-CYP mediated metabolism.
- Heat-inactivated HLM: To control for non-enzymatic degradation of the test compound.

Analytical Methodology: LC-QTOF-MS for Metabolite Identification

1. Liquid Chromatography (LC) System:

- Column: A suitable reversed-phase column (e.g., C18) for the separation of lipophilic compounds.
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A suitable gradient program to ensure the separation of the parent drug from its metabolites.
- Flow Rate: A typical flow rate of 0.3-0.5 mL/min.
- Injection Volume: 5-10 μ L.

2. Quadrupole Time-of-Flight (QTOF) Mass Spectrometry (MS) System:

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Scan Mode: Full scan MS and data-dependent MS/MS (or targeted MS/MS) for structural elucidation.
- Mass Range: A range covering the expected masses of the parent drug and its metabolites (e.g., m/z 100-1000).
- Collision Energy: Ramped collision energy to obtain informative fragment spectra.
- Data Analysis: Metabolite identification is performed by comparing the accurate mass measurements and fragmentation patterns with predicted structures.

Analytical Methodology: GC-MS for 3-MeO-PCP Metabolite Analysis

1. Sample Preparation:

- Extraction: Perform a liquid-liquid extraction of the biological matrix (e.g., urine, blood) at an alkaline pH using a suitable organic solvent (e.g., ethyl acetate).

- Derivatization: Evaporate the organic extract to dryness and derivatize the residue to improve the volatility and thermal stability of the metabolites. A common derivatizing agent is N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).

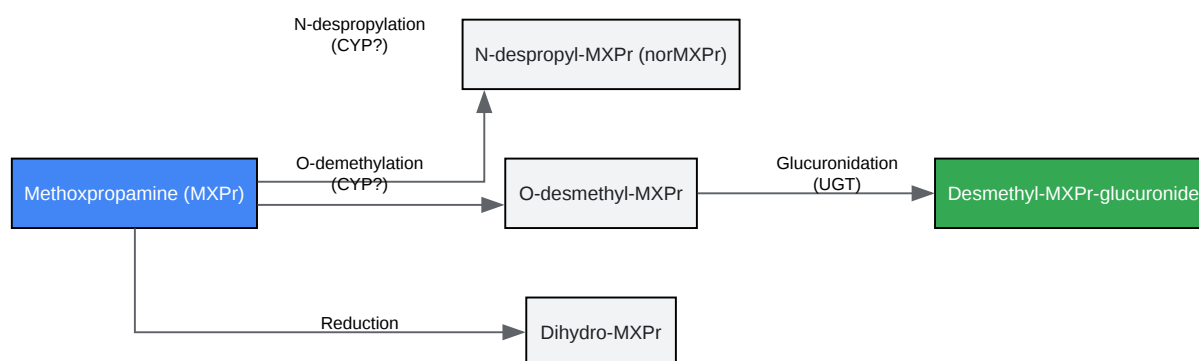
2. Gas Chromatography (GC) System:

- Column: A non-polar capillary column (e.g., 5% phenyl-methylpolysiloxane).
- Injector: Split/splitless injector, typically operated in splitless mode for trace analysis.
- Oven Temperature Program: A temperature gradient to separate the derivatized metabolites.

3. Mass Spectrometry (MS) System:

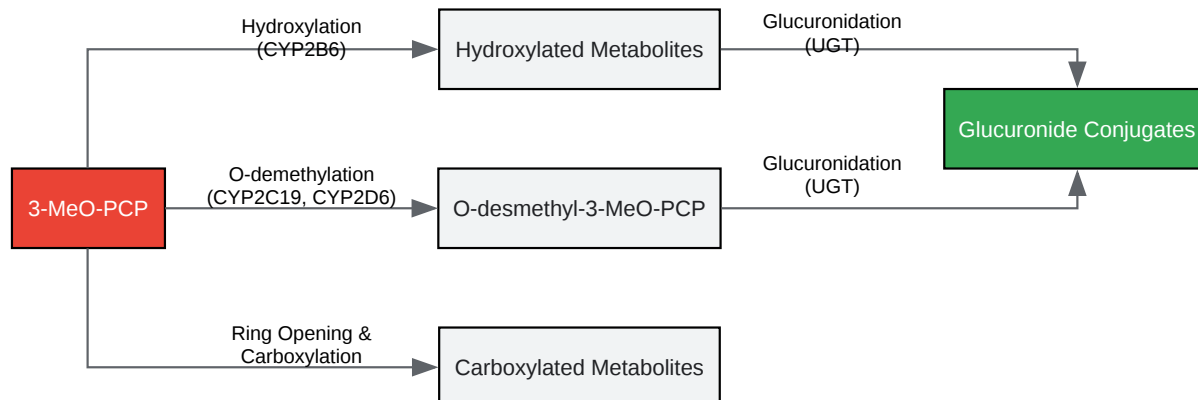
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Mode: Full scan mode to identify metabolites based on their mass spectra and retention times. Comparison with spectral libraries is crucial for confirmation.

Mandatory Visualization



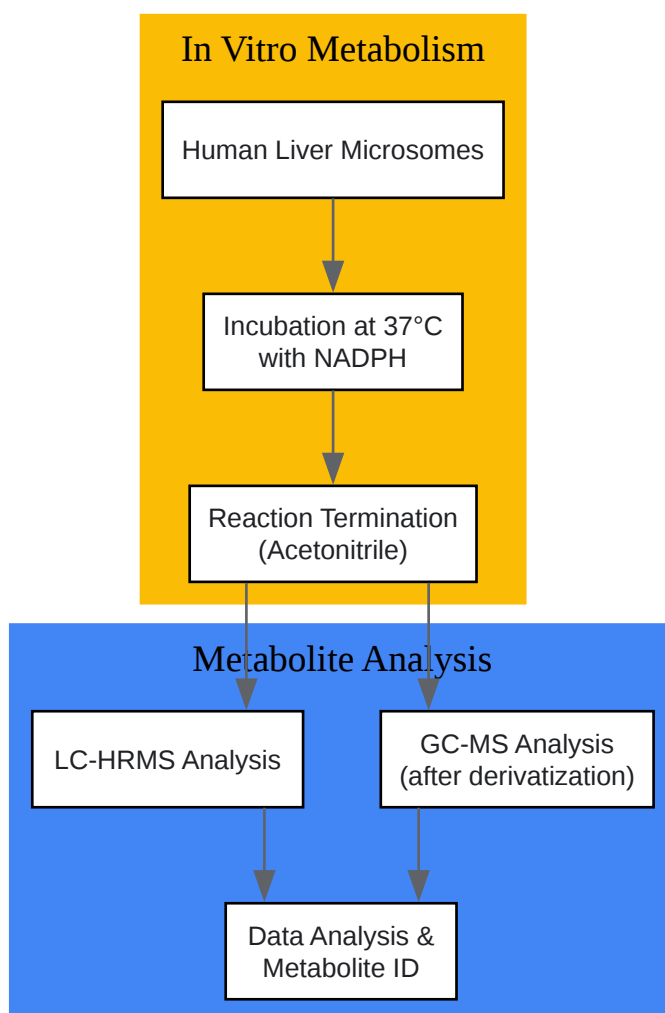
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Caption: Metabolic pathways of **Methoxpropamine (MXPr)**.



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Caption: Metabolic pathways of 3-MeO-PCP.



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Caption: Experimental workflow for metabolism studies.

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References

- 1. In vitro and in vivo metabolic study of three new psychoactive β -keto-aryl cyclohexylamines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. New Psychoactive Substances 3-Methoxyphencyclidine (3-MeO-PCP) and 3-Methoxyrolicyclidine (3-MeO-PCPy): Metabolic Fate Elucidated with Rat Urine and Human Liver Preparations and their Detectability in Urine by GC-MS, "LC-(High Resolution)-MSn" and "LC-(High Resolution)-MS/MS" - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. scispace.com [scispace.com]
- 5. Identification of cytochrome P450 enzymes involved in the metabolism of 3',4'-methylenedioxy- α -pyrrolidinopropiophenone (MDPPP), a designer drug, in human liver microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
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